

What is the chemical structure of Cedrenyl acetate?

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An In-depth Technical Guide to Cedrenyl Acetate

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Introduction

Cedrenyl acetate is a sesquiterpenoid ester valued for its characteristic woody and sweet aroma. It is a notable component in the fragrance and perfumery industries. This technical guide provides a comprehensive overview of its chemical structure, properties, and synthesis, with a focus on providing detailed information for scientific and research applications.

It is crucial to distinguish between two often-confused compounds: **Cedrenyl acetate** (CAS 1405-92-1) and Cedryl acetate (CAS 77-54-3). While their names are frequently used interchangeably in commercial contexts, they are distinct chemical entities with different molecular formulas and structures. This guide will focus on **Cedrenyl acetate** (C₁₇H₂₆O₂) while providing comparative data for Cedryl acetate (C₁₇H₂₈O₂) where relevant.^{[1][2]}

Chemical Structure and Identification

Cedrenyl acetate possesses a complex tricyclic structure characteristic of sesquiterpenoids.

Cedrenyl acetate (CAS 1405-92-1)

- IUPAC Name: [(1S,2R,5S,7R)-2,6,6-trimethyl-8-tricyclo[5.3.1.0^{1,5}]undec-8-enyl]methyl acetate^[1]

- Molecular Formula: C₁₇H₂₆O₂[1][2][3]
- Synonyms: Cedrenol, acetate; cedr-8-en-15-yl acetate[1][2]

Image of the chemical structure of **Cedrenyl acetate**:

(A 2D chemical structure image of **Cedrenyl acetate** would be placed here in a real document)

Physicochemical Properties

The following tables summarize the key physicochemical properties of **Cedrenyl acetate** and, for comparison, Cedryl acetate.

Table 1: Chemical Identifiers

Property	Cedrenyl acetate	Cedryl acetate
CAS Number	1405-92-1[1][2][3][4][5][6][7]	77-54-3[8][9]
Molecular Formula	C ₁₇ H ₂₆ O ₂ [1][2][3]	C ₁₇ H ₂₈ O ₂ [8][9]
Molecular Weight	262.39 g/mol [3]	264.41 g/mol [8]
InChIKey	AICQDCHSUWFHCC-ZUFFMMDNSA-N[1]	Not Available

Table 2: Physical Properties

Property	Cedrenyl acetate	Cedryl acetate
Appearance	Pale yellow clear oily liquid to solid (est)[3]	White solid or colorless to pale yellow liquid[8]
Odor	Woody, cedar, peanut, waxy, vetiver[3]	Woody, cedar-like with sweet and balsamic undertones[10]
Boiling Point	332.00 to 333.00 °C @ 760.00 mm Hg[6]	>200 °C[8]
Melting Point	Not Available	45 °C[8]
Flash Point	> 199.00 °F TCC (> 92.78 °C) [3]	94 °C (201.2 °F)[8]
Density	0.987 to 0.997 g/cm ³ @ 20°C (est)	0.99 g/cm ³ [8]
Refractive Index	1.491 to 1.501 @ 20.00 °C[3]	1.491 - 1.503 @ 20°C[8]

Table 3: Solubility

Solvent	Cedrenyl acetate	Cedryl acetate
Water	0.6203 mg/L @ 25 °C (est)[3]	Insoluble
Alcohol	Soluble[3]	Soluble in ethanol

Spectroscopic Data

Experimental spectroscopic data for **Cedrenyl acetate** (CAS 1405-92-1) is not readily available in public databases. The following information is based on predictions and data for the closely related Cedryl acetate.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H and ¹³C NMR: No experimental data for **Cedrenyl acetate** (CAS 1405-92-1) was found. Some databases offer NMR prediction tools.[3]

Infrared (IR) Spectroscopy:

- No experimental IR spectra for **Cedrenyl acetate** (CAS 1405-92-1) were found in the conducted searches.

Mass Spectrometry (MS):

- No experimental mass spectra for **Cedrenyl acetate** (CAS 1405-92-1) were found in the conducted searches.

Synthesis of a Related Compound: Cedryl Acetate

While a specific protocol for **Cedrenyl acetate** is not available, the synthesis of the closely related Cedryl acetate from Cedrol is well-documented and provides a representative experimental procedure. The most common method is the esterification of cedrol with acetic anhydride.

Reaction: Cedrol + Acetic Anhydride → Cedryl Acetate + Acetic Acid

Experimental Protocol: Acetylation of Cedrol

Materials:

- Cedrol
- Acetic Anhydride
- Pyridine (anhydrous)
- Toluene
- Dichloromethane (or Ethyl Acetate)
- 1 M Hydrochloric Acid (HCl)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)

- Anhydrous Sodium Sulfate (Na_2SO_4) or Magnesium Sulfate (MgSO_4)
- Silica gel for column chromatography

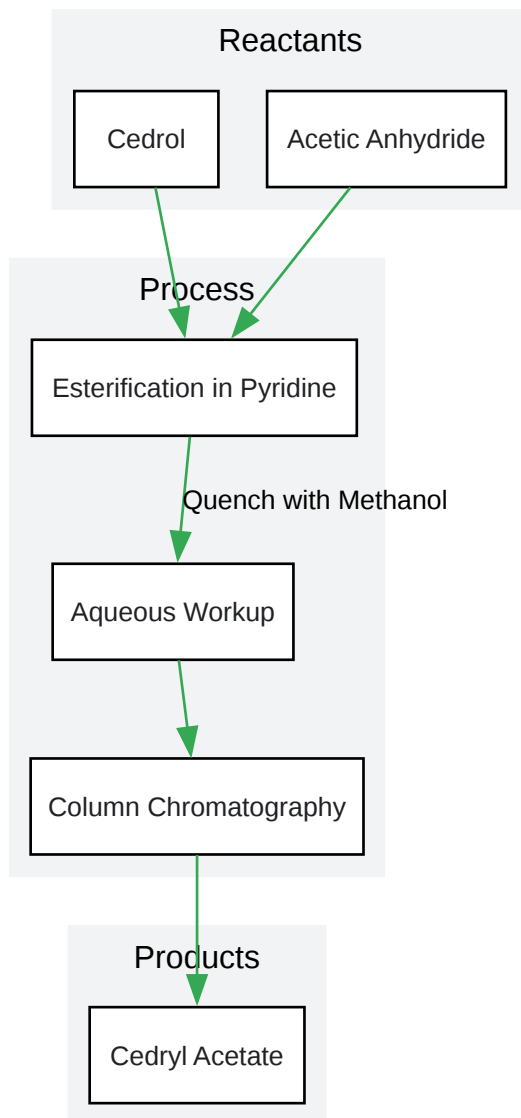
Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., Argon), dissolve cedrol (1.0 equivalent) in anhydrous pyridine (5-10 mL per mmol of cedrol).
- Cool the solution to 0 °C in an ice bath.
- Slowly add acetic anhydride (1.5 equivalents) to the cooled solution.
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the cedrol is consumed, quench the reaction by the careful addition of methanol.
- Remove the pyridine by co-evaporation with toluene under reduced pressure.
- Dilute the residue with dichloromethane or ethyl acetate and wash successively with 1 M HCl, saturated NaHCO_3 solution, and brine.
- Dry the organic layer over anhydrous Na_2SO_4 or MgSO_4 , filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield pure cedryl acetate.

Logical Relationships and Workflows

The synthesis of Cedryl acetate can be visualized as a straightforward workflow.

Synthesis of Cedryl Acetate



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Caption: Synthesis workflow for Cedryl Acetate.

Conclusion

This technical guide has provided a detailed overview of the chemical structure, properties, and a representative synthesis of **Cedrenyl acetate**. The critical distinction between **Cedrenyl acetate** and Cedryl acetate has been highlighted to ensure clarity in scientific communication and research. While a lack of publicly available experimental spectroscopic data for **Cedrenyl acetate** (CAS 1405-92-1) is a current limitation, the information provided herein serves as a

valuable resource for researchers, scientists, and professionals in the field of drug development and fragrance chemistry. Further research to obtain and publish the experimental spectral data of pure **Cedrenyl acetate** is highly encouraged to enrich the scientific literature.

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